Application Notes and Protocols for (S)-ZINC-3573

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Compound of Interest

Compound Name:	*(S)-ZINC-3573*
Cat. No.:	*B10814342*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on **(S)-ZINC-3573**, a critical negative control for studying the Mas-related G protein-coupled receptor X2 (MRGPRX2). This document includes supplier and ordering information, key experimental protocols, and a summary of its biological inactivity, designed to facilitate rigorous and reproducible research.

Introduction

(S)-ZINC-3573 is the inactive enantiomer of (R)-ZINC-3573.[1] While the (R)-enantiomer is a potent and selective agonist of MRGPRX2, **(S)-ZINC-3573** displays no significant activity at this receptor at concentrations up to 100 μM.[1][2] This stereoisomeric pair provides an ideal tool for researchers to differentiate between specific MRGPRX2-mediated effects and non-specific or off-target activities in cellular and biochemical assays. MRGPRX2 is a receptor implicated in pain, itch, and pseudo-allergic reactions, making these compounds valuable for research in these areas.[3][4]

Supplier and Ordering Information

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A variety of chemical suppliers offer **(S)-ZINC-3573** for research purposes. The following table summarizes ordering information from several common vendors. Please note that catalog numbers, purity, and available quantities are subject to change and should be verified on the supplier's website.

Supplier	Catalog Number	Purity	Available Quantities
MedchemExpress	HY-115682	99.89%	5 mg, 10 mg, 50 mg, 100 mg
Tocris Bioscience	6352	≥98% (HPLC)	10 mg, 50 mg
Cenmed	C007B-269289	Not specified	50 mg
Sigma-Aldrich	SML1700	≥98% (HPLC)	5 mg, 25 mg
TargetMol	T41187	Not specified	2 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg

Physicochemical and Handling Information

Property	Value
Molecular Formula	$C_{18}H_{21}N_5$
Molecular Weight	307.4 g/mol
CAS Number	2095596-11-3
Appearance	White to beige powder
Solubility	Soluble in DMSO (e.g., 5 mg/mL)
Storage	Store at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[5] Stock solutions in DMSO should be stored at -20°C or -80°C.[1]

Biological Activity

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(S)-ZINC-3573 is characterized by its lack of agonistic activity at the MRGPRX2 receptor. This makes it an excellent negative control for its active counterpart, (R)-ZINC-3573.

Compound	Target	Activity	Effective Concentration
(S)-ZINC-3573	MRGPRX2	Inactive enantiomer / Negative Control	No activity observed at concentrations up to 100 μM[1][2]
(R)-ZINC-3573	MRGPRX2	Agonist	EC_{50} = 740 nM[6]

Experimental Protocols

As a negative control, **(S)-ZINC-3573** is typically used in parallel with (R)-ZINC-3573 in various functional assays. Below are detailed protocols for two common experiments used to assess MRGPRX2 activation.

Intracellular Calcium Mobilization Assay

Activation of MRGPRX2, a Gq-coupled receptor, leads to an increase in intracellular calcium concentration. This can be measured using calcium-sensitive fluorescent dyes like Fura-2 AM.

Objective: To confirm that **(S)-ZINC-3573** does not induce calcium mobilization in MRGPRX2-expressing cells, in contrast to the active (R)-enantiomer.

Materials:

- MRGPRX2-expressing cells (e.g., HEK293 or LAD2 mast cells)
- **(S)-ZINC-3573** and (R)-ZINC-3573
- Fura-2 AM
- Pluronic F-127
- HEPES-buffered saline (HBS) or other suitable recording buffer

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- DMSO
- Fluorescence plate reader or microscope capable of ratiometric imaging (340/380 nm excitation, ~510 nm emission)

Protocol:

- Cell Preparation:
  - Plate MRGPRX2-expressing cells in a 96-well black, clear-bottom plate and culture overnight to allow for cell adherence.
- Dye Loading:
  - Prepare a Fura-2 AM loading solution. A typical concentration is 2-5 µM Fura-2 AM with 0.02% Pluronic F-127 in HBS.
  - Remove the culture medium from the cells and add the Fura-2 AM loading solution.
  - Incubate for 30-60 minutes at 37°C in the dark.
  - Wash the cells twice with HBS to remove extracellular dye.
  - Add fresh HBS to each well and incubate for a further 30 minutes to allow for complete de-esterification of the dye.
- Compound Preparation:
  - Prepare stock solutions of **(S)-ZINC-3573** and (R)-ZINC-3573 in DMSO.
  - Prepare a dilution series of each compound in HBS to the desired final concentrations. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5%.
- Measurement:
  - Place the cell plate in the fluorescence reader.

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- Set the instrument to measure the ratio of fluorescence intensity at emission ~510 nm following excitation at 340 nm and 380 nm.
- Establish a stable baseline reading for each well.
- Add the diluted compounds (**(S)-ZINC-3573**, (R)-ZINC-3573, and vehicle control) to the wells.
- Record the fluorescence ratio over time to measure changes in intracellular calcium.

Expected Results:

- Wells treated with (R)-ZINC-3573 should show a rapid increase in the 340/380 nm fluorescence ratio, indicating calcium mobilization.
- Wells treated with **(S)-ZINC-3573** and the vehicle control should show no significant change in the fluorescence ratio.

Mast Cell Degranulation Assay (β-Hexosaminidase Release)

MRGPRX2 activation in mast cells triggers degranulation, the release of inflammatory mediators stored in granules. The release of the enzyme β-hexosaminidase is a common marker for this process.

Objective: To demonstrate that **(S)-ZINC-3573** does not induce degranulation in mast cells.

Materials:

- Mast cell line (e.g., LAD2)
- **(S)-ZINC-3573** and (R)-ZINC-3573
- Tyrode's buffer or similar physiological buffer
- Triton X-100 (for cell lysis)
- p-Nitrophenyl-N-acetyl-β-D-glucosaminide (pNAG), the substrate for β-hexosaminidase

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- Stop solution (e.g., 0.1 M Na_2CO_3/$NaHCO_3$ buffer, pH 10)
- Spectrophotometer (plate reader) capable of reading absorbance at 405 nm

Protocol:

- Cell Stimulation:
  - Wash mast cells and resuspend them in Tyrode's buffer.
  - Aliquot the cell suspension into a 96-well plate.
  - Add diluted **(S)-ZINC-3573**, (R)-ZINC-3573, a positive control (e.g., compound 48/80), and a vehicle control to the appropriate wells.
  - For total enzyme release, add Triton X-100 (final concentration 0.1-1%) to a set of wells.
  - Incubate the plate at 37°C for 30 minutes.
- Sample Collection:
  - Centrifuge the plate to pellet the cells.
  - Carefully collect the supernatant from each well and transfer to a new 96-well plate.
- Enzyme Assay:
  - Add the pNAG substrate solution to each well containing the supernatant.
  - Incubate at 37°C for 60-90 minutes.
  - Stop the reaction by adding the stop solution.
- Measurement:
  - Read the absorbance of each well at 405 nm.
- Data Analysis:

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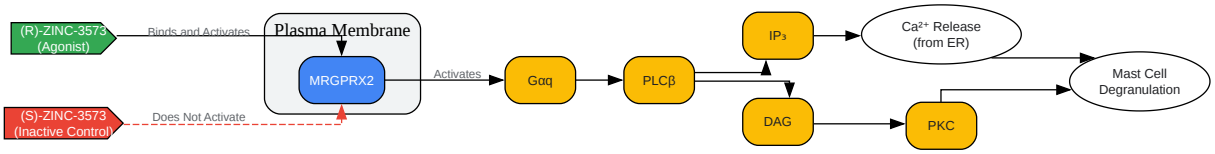
- Calculate the percentage of β-hexosaminidase release for each condition using the following formula: % Release = [(Absorbance of sample - Absorbance of vehicle) / (Absorbance of total lysis - Absorbance of vehicle)] x 100

Expected Results:

- (R)-ZINC-3573 and the positive control should induce a significant percentage of β-hexosaminidase release.
- **(S)-ZINC-3573** and the vehicle control should result in minimal to no release, representing the baseline level of spontaneous degranulation.

Signaling Pathways and Experimental Workflows

To aid in experimental design and data interpretation, the following diagrams illustrate the MRGPRX2 signaling pathway and a general experimental workflow for using **(S)-ZINC-3573** as a negative control.



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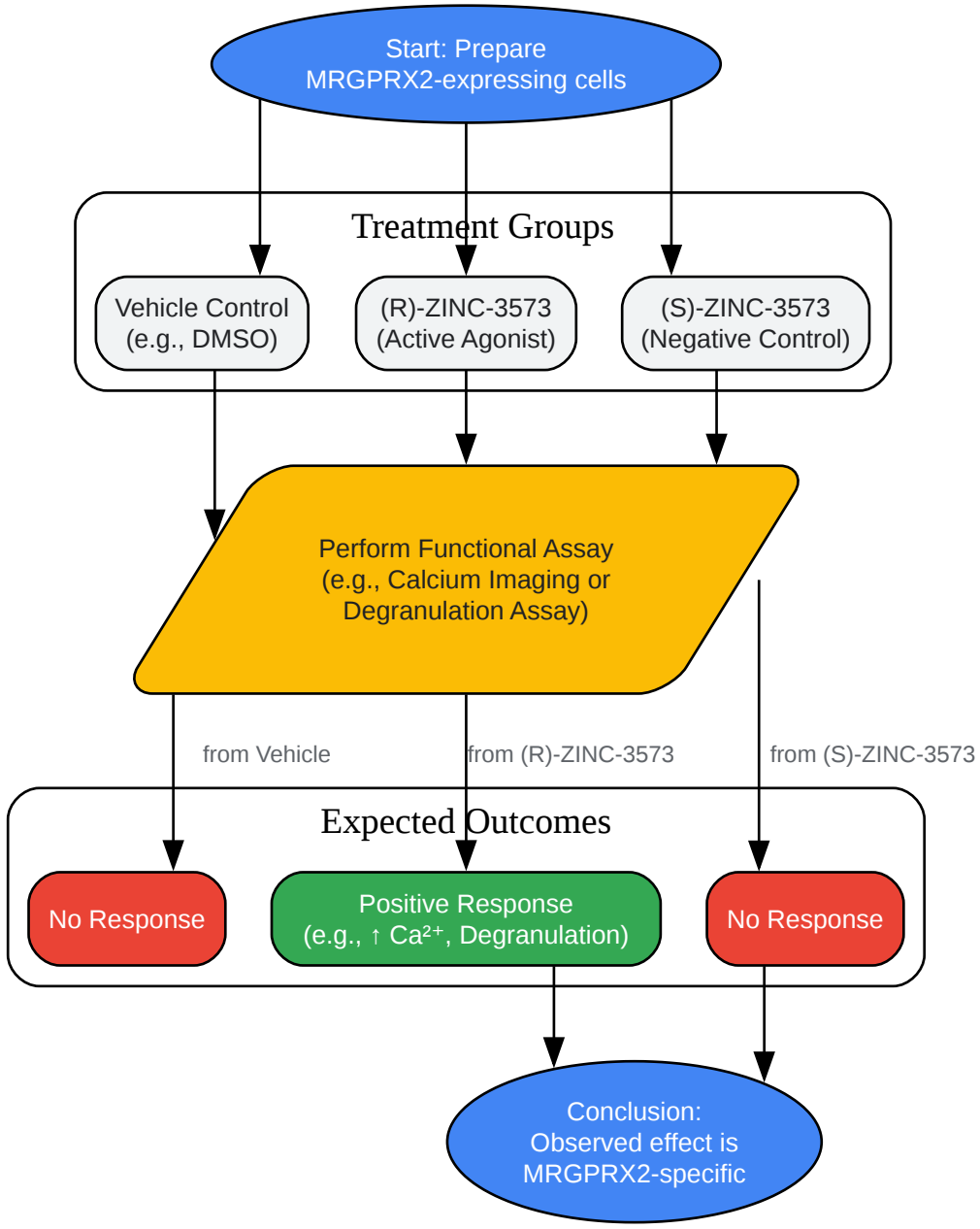
Caption: MRGPRX2 Signaling Pathway.



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Caption: Experimental Workflow using **(S)-ZINC-3573**.

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